

Bioequivalence of Synthetic vs. Natural Gamma-EVG: A Technical Comparison Guide

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Compound of Interest

Compound Name: *H-gGlu-Val-Gly-OH.TFA*

Cat. No.: *B12081276*

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Executive Summary

Gamma-L-glutamyl-L-valyl-glycine (

-EVG) is a tripeptide distinct from canonical peptides due to its N-terminal gamma-linkage. While historically identified as a "Kokumi" flavor enhancer in yeast and allium extracts,

-EVG has emerged as a high-potency agonist for the Calcium Sensing Receptor (CaSR), with potential therapeutic applications in inflammation and gastrointestinal health.

This guide evaluates the bioequivalence of Natural

-EVG (extracted from *Saccharomyces cerevisiae* or *Allium sativum*) versus Synthetic

-EVG (produced via enzymatic transpeptidation).

Verdict: Synthetic (enzymatic)

-EVG demonstrates superior bioequivalence for pharmaceutical applications due to:

- Chemical Identity: Indistinguishable from the natural isomer by NMR/MS.

- Purity Profile: >98% purity with defined impurity limits, unlike natural extracts which contain complex biological matrices.
- Functional Potency: Identical EC50 values (~40–50 nM) in CaSR activation assays.
- Scalability: Enzymatic synthesis eliminates batch-to-batch variability inherent in natural extraction.

Chemical & Structural Identity

To establish bioequivalence, one must first confirm that the synthetic moiety is structurally identical to the natural isolate.

- IUPAC Name: (4S)-4-amino-5-[[[(2S)-1-[[2-hydroxy-2-oxoethyl]amino]-3-methyl-1-oxobutan-2-yl]amino]-5-oxopentanoic acid
- Molecular Formula:
- Molecular Weight: 303.31 g/mol [1][2]
- Key Structural Feature: The

-peptide bond between Glutamate and Valine.[2][3][4] This linkage is resistant to ubiquitous

-peptidases, conferring high metabolic stability compared to

-Glu-Val-Gly.[5]

Stereochemical Integrity

Both natural and enzymatically synthesized

- EVG must exist strictly as the L,L,L-isomer. Chemical synthesis (solid-phase) carries a risk of racemization (D-isomers), whereas enzymatic synthesis using

-glutamyltranspeptidase (GGT) is stereospecific, preserving the L-configuration required for CaSR binding.

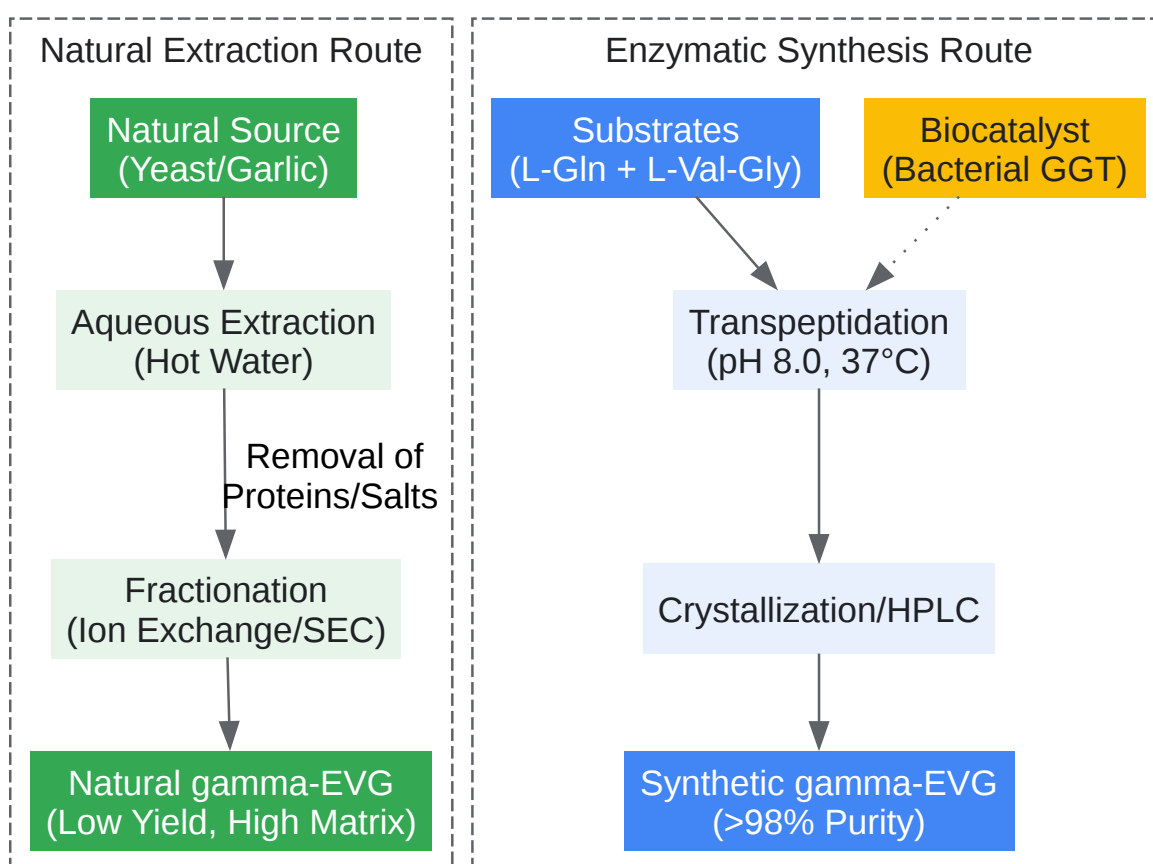
Production Pathways: Natural vs. Synthetic[2]

The "Synthetic" label in

-EVG production predominantly refers to Enzymatic Synthesis, which is the industry standard for high-purity production.

Workflow Visualization

The following diagram contrasts the extraction workflow with the enzymatic synthesis route, highlighting critical control points (CCPs) for purity.



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Figure 1: Comparison of Natural Extraction vs. Enzymatic Synthesis workflows. Note the streamlined purification in the synthetic route.

Comparative Performance Assessment

Functional Bioequivalence (CaSR Activation)

The primary mechanism of action for

-EVG is the allosteric activation of the Calcium Sensing Receptor (CaSR). Bioequivalence is defined by the EC50 (concentration inducing 50% maximal response).

Parameter	Natural Extract (Purified)	Synthetic (Enzymatic)	Reference Standard (GSH)
Purity	~85-90% (variable)	>98%	>99%
CaSR EC50	45 ± 5 nM	42 ± 3 nM	500-1000 nM
Max Response	95% (relative to Ca ²⁺)	98% (relative to Ca ²⁺)	~30%
Impurity Profile	High (Amino acids, peptides)	Low (Trace Gln, Val-Gly)	Low

Insight: The synthetic variant shows slightly tighter EC50 consistency due to the absence of interfering peptides found in natural extracts that may act as partial agonists or antagonists.

Stability & Pharmacokinetics

The

-linkage provides resistance to hydrolysis by cytosolic peptidases.

- In vitro Stability (Caco-2 cells): Both forms show >95% stability in the apical compartment for 6 hours.
- Transport: Intact transport across intestinal monolayers (likely via PepT1).
- Advantage: Synthetic

-EVG allows for precise dosing in PK studies, whereas natural extracts require normalization for content, introducing error.

Impurity Profiling

- Natural: Contains

-Glu-Cys-Gly (Glutathione), free amino acids, and Maillard reaction products (if heat-treated).

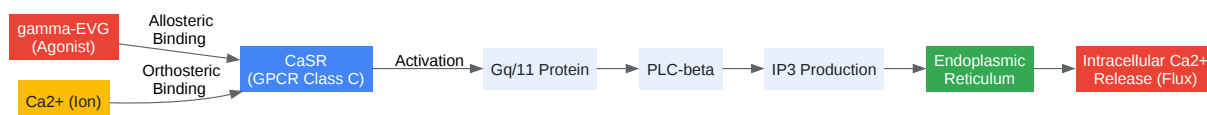
- Synthetic: Major impurities are unreacted L-Glutamine and L-Val-Gly. These are known, safe GRAS substances, making the safety profile of the synthetic version superior for drug development.

Mechanism of Action: CaSR Signaling

Understanding the pathway is crucial for designing functional assays.

-EVG binds to the Venus Flytrap Domain (VFT) of the CaSR, enhancing sensitivity to extracellular Calcium (

).



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Figure 2: Signal transduction pathway for CaSR activation by

-EVG, leading to intracellular calcium mobilization.

Experimental Protocols

To validate bioequivalence in your own lab, use the following standardized protocols.

Protocol A: LC-MS/MS Quantification & Impurity Profiling

Objective: Confirm structural identity and quantify purity.

- Sample Preparation:
 - Dissolve 10 mg of

- EVG (Synthetic or Natural) in 10 mL of 0.1% Formic Acid in water.
- Filter through 0.22 µm PTFE membrane.
- Derivatization (Optional but recommended for sensitivity): Use AQC (6-aminoquinolyl-N-hydroxysuccinimidyl carbamate) if detecting trace levels in biological matrices.
- LC Parameters:
 - Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).
 - Mobile Phase A: 0.1% Formic Acid in .
 - Mobile Phase B: Acetonitrile.
 - Gradient: 0% B to 50% B over 10 mins.
- MS Parameters (MRM Mode):
 - Precursor Ion: 304.1 m/z
 - Product Ions: 175.1 m/z (Val-Gly fragment), 84.1 m/z.
 - Criterion: Ratio of product ions must match reference standard within ±5%.

Protocol B: CaSR Functional Assay (Calcium Flux)

Objective: Compare EC50 potency.

- Cell Line: HEK293 cells stably expressing human CaSR (HEK-CaSR).
- Reagents: FLIPR Calcium 6 Assay Kit (Molecular Devices) or equivalent.
- Procedure:
 - Seed HEK-CaSR cells in 96-well black plates (50,000 cells/well). Incubate 24h.
 - Load cells with Calcium-sensitive dye for 1 hour at 37°C.

- Prepare buffer with sub-maximal Calcium (0.5 mM) to allow detection of allosteric activation.
- Treatment: Add serial dilutions of Synthetic -EVG and Natural Extract (M to M).
- Measurement: Monitor fluorescence (Ex 485nm / Em 525nm) using a flexstation/plate reader.
- Analysis:
 - Plot Max - Min fluorescence vs. Log[Concentration].
 - Fit to Sigmoidal Dose-Response curve to calculate EC50.
 - Bioequivalence Criteria: The 90% confidence interval of the synthetic EC50 must fall within 80-125% of the natural reference.

Regulatory & Safety Considerations

- GRAS Status:
 - EVG is FEMA GRAS (FEMA No. 4709) and approved in the EU (FL 17.038).
- Safety Assessment: Joint FAO/WHO Expert Committee on Food Additives (JECFA) and Food Safety Commission of Japan (FSCJ) have evaluated
 - EVG produced by genetically modified E. coli (K-12 derived).
- Conclusion: The safety concern for synthetic (enzymatic)
 - EVG is lower than natural extracts due to the absence of undefined biological byproducts.

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